

An In-depth Technical Guide to the Solubility of Dibutyl Sulfate

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Compound of Interest

Compound Name: *Dibutyl sulfate*

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This technical guide provides a comprehensive overview of the solubility of **dibutyl sulfate** in water and common organic solvents. Due to the limited availability of precise quantitative data in public literature, this document focuses on qualitative descriptions and outlines detailed experimental protocols for determining solubility, empowering researchers to generate specific data for their unique applications.

Introduction to Dibutyl Sulfate

Dibutyl sulfate ((C₄H₉O)₂SO₂) is a dialkyl sulfate that presents as a colorless to pale yellow, oily liquid with a characteristic sharp odor.[1][2][3] It is primarily utilized as an alkylating agent in organic synthesis, finding applications in the production of various industrial chemicals, including surfactants and plasticizers.[2][4] Understanding its solubility is critical for its effective use in reaction chemistry, for developing purification processes, and for assessing its environmental fate and toxicological profile.

Solubility Profile of Dibutyl Sulfate

Quantitative solubility data for **dibutyl sulfate** is not readily available in peer-reviewed literature or chemical databases. However, a consistent qualitative description of its solubility can be summarized.

Data Presentation: Solubility of **Dibutyl Sulfate**

Solvent Class	Solvent	Qualitative Solubility/Miscibility	Citation(s)
Aqueous	Water	Insoluble / Limited Solubility	[1][2][3][4][5]
Organic	Alcohols (e.g., Ethanol)	Soluble	[1]
Ethers (e.g., Diethyl Ether)	Soluble	[1]	
Other Organic Solvents	Generally Soluble	[4]	

Note: "Insoluble" in the context of **dibutyl sulfate** in water suggests very low solubility. For practical purposes in organic synthesis, it is often treated as immiscible with water.

Experimental Protocols for Solubility Determination

To address the absence of quantitative data, the following detailed experimental protocols are provided. These methods are based on established international guidelines and standard laboratory practices.

3.1. Determination of Water Solubility (Adapted from OECD Guideline 105)

The OECD Test Guideline 105, "Water Solubility," provides a standardized framework for determining the water solubility of chemical substances.[6][7][8][9] The flask method, suitable for substances with solubility above 10^{-2} g/L, is most appropriate for an initial quantitative assessment of **dibutyl sulfate**.

Principle: A supersaturated solution of **dibutyl sulfate** in water is created and allowed to equilibrate. The concentration of **dibutyl sulfate** in the aqueous phase is then determined analytically.

Apparatus and Reagents:

- **Dibutyl sulfate** (high purity)
- Deionized or distilled water
- Constant temperature water bath or incubator (e.g., 25 °C ± 0.5 °C)
- Glass flasks with stoppers
- Magnetic stirrer and stir bars
- Centrifuge and centrifuge tubes
- Analytical instrument for quantification (e.g., Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC))
- Volumetric flasks and pipettes
- Syringes and syringe filters (e.g., 0.45 µm PTFE)

Procedure:

- **Preliminary Test:** To estimate the approximate solubility, add an excess of **dibutyl sulfate** to a small volume of water in a flask. Stir vigorously for 24 hours at the desired temperature. Visually inspect for the presence of an undissolved phase. This helps in determining the appropriate amount for the definitive test.
- **Equilibration:** In triplicate, add an excess amount of **dibutyl sulfate** to a known volume of water in a flask. The volume of **dibutyl sulfate** should be sufficient to ensure a visible undissolved phase remains after equilibration.
- Seal the flasks and place them in a constant temperature bath.
- Stir the mixtures for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is typically recommended, but preliminary tests should confirm the time required.
- After the equilibration period, stop stirring and allow the phases to separate for at least 24 hours at the same constant temperature.

- Sample Collection and Preparation: Carefully withdraw a sample from the center of the aqueous phase, avoiding any of the undissolved **dibutyl sulfate**.
- Immediately centrifuge the sample to separate any dispersed micro-droplets.
- Withdraw a known volume of the supernatant and dilute it with a suitable organic solvent (in which **dibutyl sulfate** is freely soluble) to a concentration within the analytical instrument's calibration range.
- Quantification: Analyze the diluted samples using a pre-calibrated GC-MS or HPLC method to determine the concentration of **dibutyl sulfate**.
- Calculation: Calculate the solubility in g/L or mol/L based on the measured concentration and the dilution factor.

3.2. Determination of Miscibility with Organic Solvents

For liquid-liquid systems like **dibutyl sulfate** and organic solvents, determining miscibility is often more practical than measuring solubility, especially when high solubility is expected. Miscibility is the property of liquids to mix in all proportions, forming a single homogeneous phase.^[10]

Principle: Visual observation of the formation of a single homogeneous phase upon mixing known volumes of **dibutyl sulfate** and the target organic solvent.

Apparatus and Reagents:

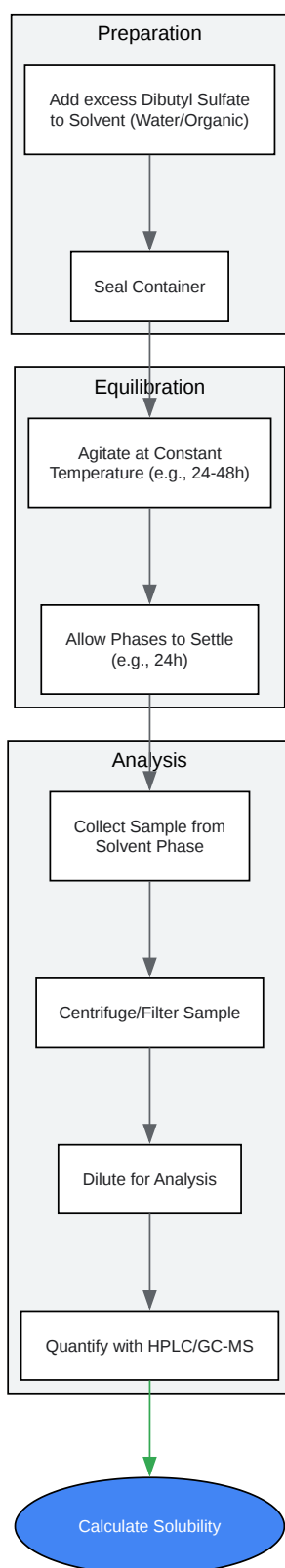
- **Dibutyl sulfate**
- Organic solvents of interest (e.g., ethanol, methanol, diethyl ether, acetone, toluene, dichloromethane)
- Graduated cylinders or pipettes
- Glass test tubes or vials with caps
- Vortex mixer

Procedure:

- In a clean, dry test tube, add a known volume of the organic solvent (e.g., 5 mL).
- Add an equal volume of **dibutyl sulfate** to the same test tube.
- Cap the test tube and vortex the mixture for 1-2 minutes.
- Allow the mixture to stand and observe.
- Interpretation of Results:
 - Miscible: If the mixture remains a single, clear, homogeneous phase with no visible interface, the two liquids are miscible.
 - Immiscible: If two distinct layers form, the liquids are immiscible.[\[10\]](#)
 - Partially Miscible: If the mixture initially appears homogeneous but then separates into two layers upon standing, or if one liquid's volume appears to decrease as it dissolves to some extent in the other, they are partially miscible.
- The experiment should be repeated with varying ratios of the two liquids (e.g., 1:9 and 9:1 ratios of **dibutyl sulfate** to solvent) to confirm miscibility across a range of concentrations.

Visualizations

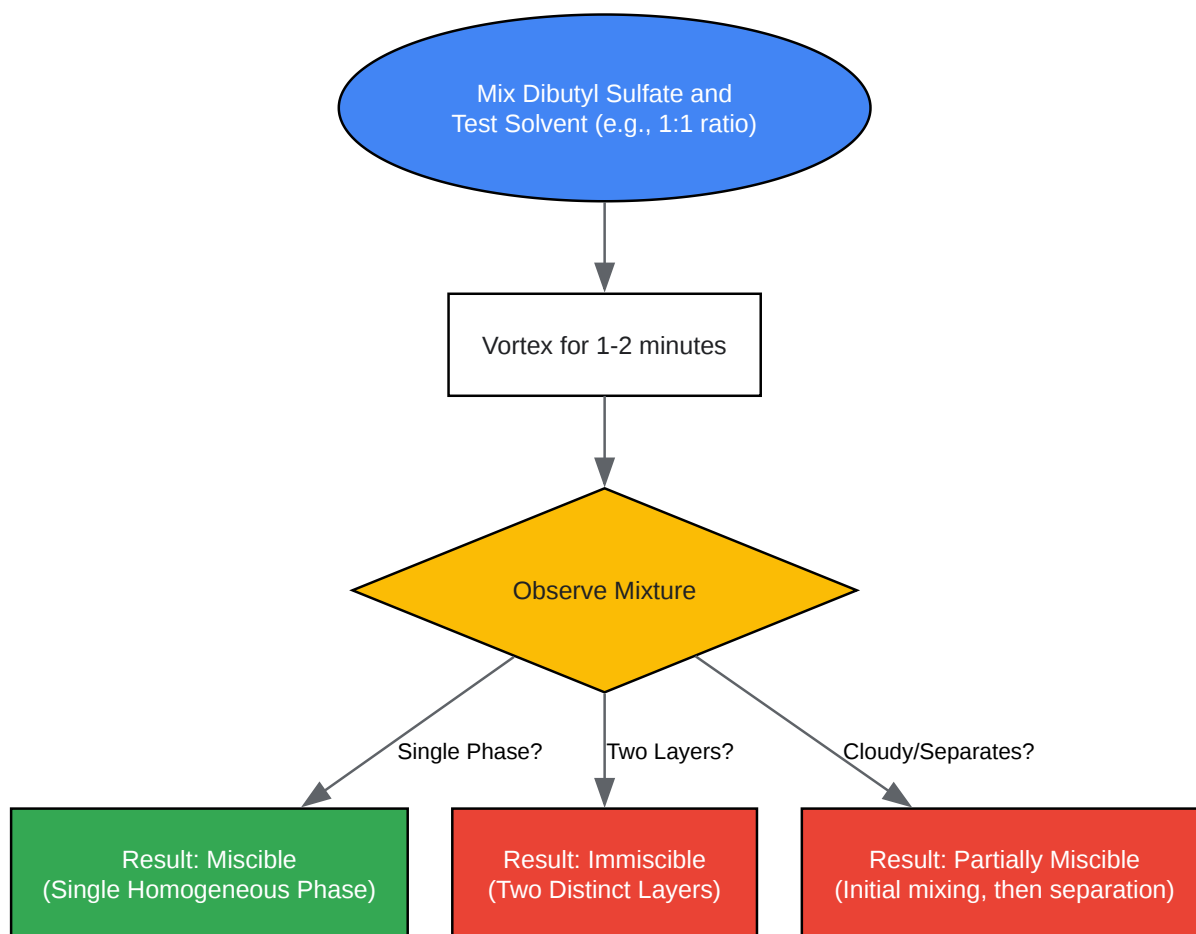
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **dibutyl sulfate**.

Logical Relationship for Miscibility Assessment



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Caption: Decision tree for assessing the miscibility of **dibutyl sulfate**.

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